

Application Notes and Protocols for 2-Butylbenzofuran-5-amine Hydrochloride Powder

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Compound of Interest

Compound Name: **2-butylbenzofuran-5-amine Hydrochloride**

Cat. No.: **B141133**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper handling and storage of **2-butylbenzofuran-5-amine hydrochloride** powder (CAS No: 526196-90-7). Adherence to these guidelines is crucial for ensuring the integrity of the compound and the safety of laboratory personnel.

Chemical and Physical Properties

2-Butylbenzofuran-5-amine hydrochloride is an organic compound with the chemical formula C₁₂H₁₇NO · HCl.^[1] It is commonly used as an intermediate in the synthesis of pharmaceuticals, such as antidepressants and neuroprotective agents.^[1] It is also identified as an intermediate for Dronedarone.

| Property | Value | Reference |
|-------------------|--|---------------------|
| Molecular Formula | C12H16CINO | [1] |
| Molecular Weight | 225.71 g/mol | [2] |
| Appearance | White or almost white crystalline powder | [1] |
| Melting Point | 183-187°C | [1] |
| Solubility | Soluble in water, alcohol, and ether | [1] |
| Boiling Point | 317.1°C at 760 mmHg | [2] |
| Flash Point | 145.6°C | [2] |

Health and Safety Information

2-Butylbenzofuran-5-amine hydrochloride is a chemical that requires careful handling to avoid potential health hazards. The substance is a hydrochloride salt and is sensitive to oxidizing substances.[\[1\]](#)

Hazard Identification:

- Avoid inhalation of dust.
- Avoid contact with skin and eyes.[\[1\]](#)

First Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)

- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Personal Protective Equipment (PPE)

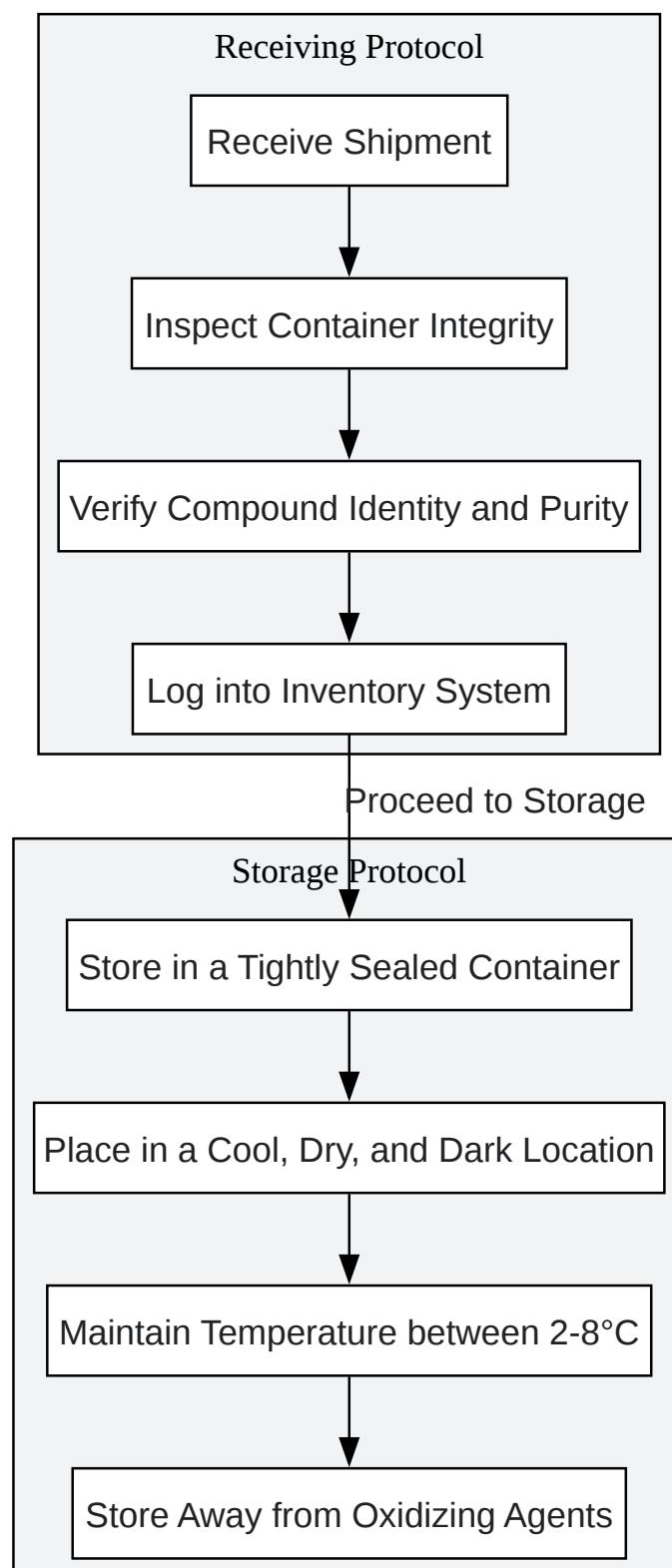
When handling **2-butylbenzofuran-5-amine hydrochloride** powder, it is mandatory to use the following personal protective equipment:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat or other protective clothing to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.

Experimental Protocols

Protocol 1: Receiving and Storage of 2-Butylbenzofuran-5-amine Hydrochloride

This protocol outlines the steps to be taken upon receiving the compound to ensure its proper storage and maintain its stability.

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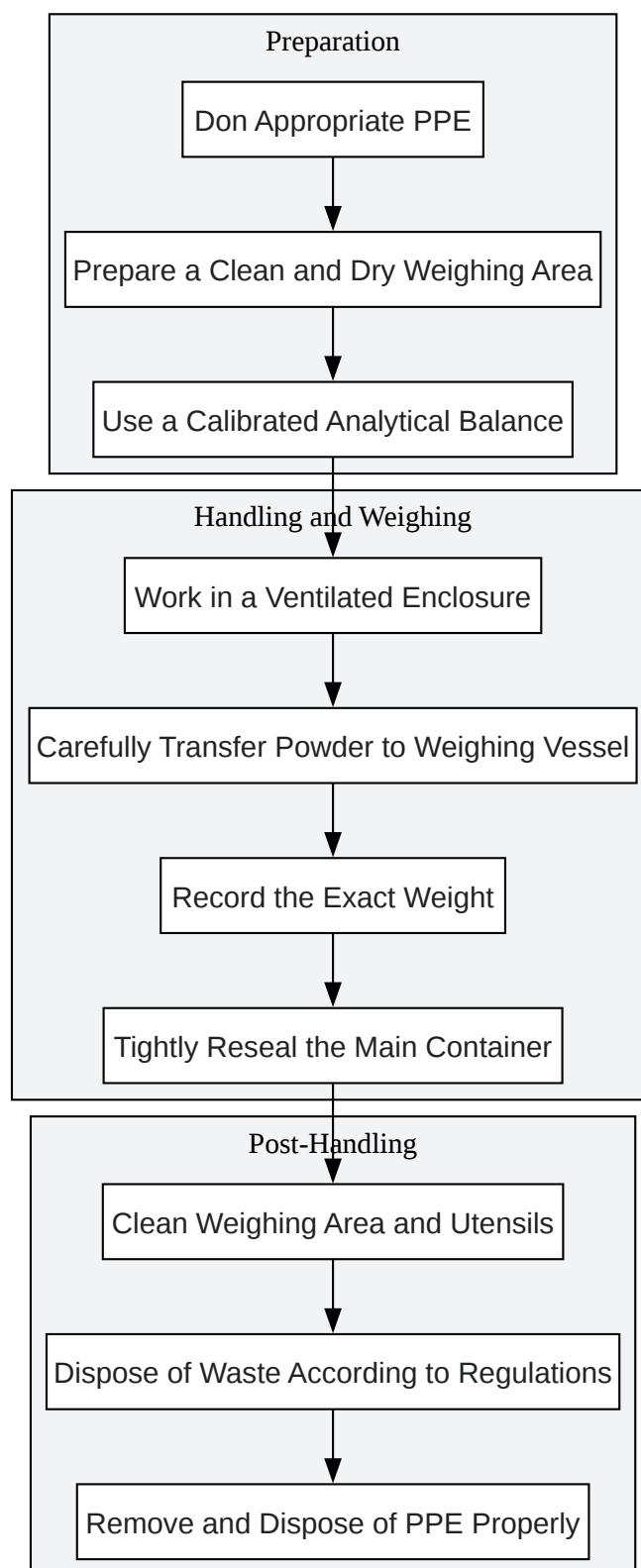
Caption: Workflow for receiving and storing the compound.

Methodology:

- **Inspection:** Upon receipt, visually inspect the shipping container for any signs of damage or leakage.
- **Verification:** Confirm that the compound name, CAS number, and lot number on the container match the ordering information and certificate of analysis.
- **Inventory:** Record the date of receipt, lot number, and initial quantity in the laboratory inventory management system.
- **Storage Container:** Ensure the compound is stored in its original, tightly sealed container to prevent moisture absorption and contamination.
- **Storage Conditions:** Place the container in a designated storage area that is cool, dry, and protected from light. A recommended storage temperature is between 2-8°C.
- **Incompatibility:** Store the compound away from strong oxidizing agents.[\[1\]](#)

Protocol 2: Handling and Weighing of 2-Butylbenzofuran-5-amine Hydrochloride Powder

This protocol describes the safe handling and accurate weighing of the powder for experimental use.



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Caption: Workflow for safe handling and weighing of the powder.

Methodology:

- Work Area Preparation: Conduct all handling and weighing operations within a chemical fume hood or other ventilated enclosure to minimize inhalation exposure.
- Personal Protective Equipment: Wear all required PPE as outlined in Section 3.
- Weighing:
 - Use a clean, dry, and appropriately sized weighing vessel (e.g., weigh boat or glass vial).
 - Tare the balance with the weighing vessel.
 - Carefully transfer the desired amount of powder to the vessel, avoiding the creation of dust.
 - Record the precise weight of the compound.
- Post-Weighing:
 - Immediately and tightly reseal the main container of **2-butylbenzofuran-5-amine hydrochloride**.
 - Return the main container to its designated storage location.
 - Clean the balance and surrounding work area of any residual powder.
 - Dispose of any contaminated materials (e.g., weigh boats, gloves) in accordance with institutional and local regulations.[\[1\]](#)

Protocol 3: Preparation of Stock Solutions

This protocol provides a general method for preparing stock solutions of **2-butylbenzofuran-5-amine hydrochloride**.

Methodology:

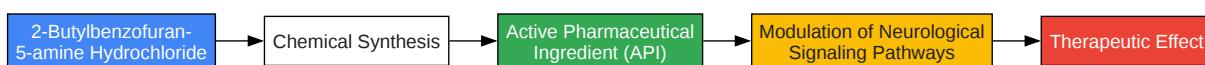
- Solvent Selection: Based on its solubility profile, select an appropriate solvent such as water, ethanol, or ether.[\[1\]](#) The choice of solvent will depend on the specific experimental

requirements.

- Calculation: Calculate the mass of **2-butylbenzofuran-5-amine hydrochloride** required to achieve the desired stock solution concentration.
- Dissolution:
 - Weigh the required amount of powder following Protocol 2.
 - Transfer the powder to a volumetric flask of the appropriate size.
 - Add a portion of the chosen solvent to the flask and gently swirl or sonicate to dissolve the powder completely.
 - Once dissolved, add the solvent to the calibration mark on the flask.
 - Cap the flask and invert several times to ensure a homogenous solution.
- Storage of Stock Solution: Store the stock solution in a tightly sealed, clearly labeled container. For short-term storage, refrigeration (2-8°C) is recommended. For long-term storage, consider aliquoting and freezing at -20°C or -80°C, depending on the solvent and stability in the frozen state. Protect the solution from light.

Signaling Pathway Considerations

As an intermediate for neuroprotective agents and antidepressants, **2-butylbenzofuran-5-amine hydrochloride** is a precursor to compounds that may interact with various neurological signaling pathways. The final active pharmaceutical ingredient derived from this intermediate could potentially modulate pathways involving neurotransmitter reuptake, receptor binding (e.g., serotonin, dopamine), or other neuronal signaling cascades.



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Caption: Logical relationship from intermediate to therapeutic effect.

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References

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